

Application Notes and Protocols for the GC-MS Analysis of (+)-Sesamolin

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Compound of Interest

Compound Name: (+)-Sesamolin

Cat. No.: B1680958

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Audience: Researchers, scientists, and drug development professionals.

Introduction

(+)-Sesamolin is a naturally occurring lignan found in sesame seeds and sesame oil, possessing various biological activities, including antioxidant and neuroprotective effects.^[1] Accurate and reliable quantification of **(+)-Sesamolin** in different matrices is crucial for quality control, pharmacokinetic studies, and formulation development. Gas Chromatography-Mass Spectrometry (GC-MS) is a powerful analytical technique for the separation, identification, and quantification of thermally stable and volatile compounds like Sesamolin.^[1] This document provides detailed application notes and protocols for the analysis of **(+)-Sesamolin** using GC-MS.

Physicochemical Properties of (+)-Sesamolin

A summary of the key physicochemical properties of **(+)-Sesamolin** is presented in the table below.

Property	Value	Reference
Molecular Formula	C ₂₀ H ₁₈ O ₇	[2]
Molecular Weight	370.36 g/mol	[2]
Chemical Structure	1,3-Benzodioxole, 5-[4-(1,3-benzodioxol-5-yloxy)tetrahydro-1H,3H-furo[3,4-c]furan-1-yl]-, [1S-(1 α ,3a α ,4 α ,6a α)]-	
Appearance	White crystalline solid	
Solubility	Soluble in organic solvents such as methanol, ethanol, and acetonitrile.	

Experimental Protocols

1. Sample Preparation

The following protocols describe the extraction of **(+)-Sesamolin** from sesame oil and serum samples, common matrices in which this analyte is of interest.

1.1. Extraction from Sesame Oil

This protocol is adapted from established methods for lignan extraction from sesame oil.

- Materials:

- Sesame oil sample
- Methanol (HPLC grade)
- n-Hexane (HPLC grade)
- Vortex mixer
- Centrifuge

- Rotary evaporator or nitrogen stream evaporator
- GC vials
- Procedure:
 - Weigh 1 gram of the sesame oil sample into a 15 mL centrifuge tube.
 - Add 5 mL of n-hexane to the tube to dissolve the oil.
 - Add 5 mL of methanol, vortex vigorously for 2 minutes for liquid-liquid extraction of the lignans into the methanol phase.
 - Centrifuge the mixture at 3000 rpm for 10 minutes to separate the layers.
 - Carefully collect the lower methanol layer containing the lignans into a clean tube.
 - Repeat the extraction of the n-hexane layer with an additional 5 mL of methanol to ensure complete recovery.
 - Combine the methanol extracts.
 - Evaporate the methanol to dryness under a gentle stream of nitrogen or using a rotary evaporator at a temperature not exceeding 40°C.
 - Reconstitute the dried extract in a suitable solvent for GC-MS analysis (e.g., 1 mL of ethyl acetate).
 - Transfer the reconstituted sample to a GC vial for analysis.

1.2. Extraction from Serum

This protocol is a general procedure for the extraction of lignans from biological fluids.

- Materials:
 - Serum sample
 - Ethyl acetate or n-hexane (HPLC grade)

- Vortex mixer
- Centrifuge
- Nitrogen stream evaporator
- GC vials
- Procedure:
 - Pipette 1 mL of the serum sample into a 15 mL centrifuge tube.
 - Add 5 mL of ethyl acetate or n-hexane.
 - Vortex vigorously for 2 minutes to extract the analytes.
 - Centrifuge at 3000 rpm for 10 minutes.
 - Transfer the upper organic layer to a clean tube.
 - Repeat the extraction process with an additional 5 mL of the organic solvent.
 - Combine the organic extracts.
 - Evaporate the solvent to dryness under a gentle stream of nitrogen at a temperature not exceeding 40°C.
 - Reconstitute the residue in 100 µL of ethyl acetate for GC-MS analysis.
 - Transfer the reconstituted sample to a GC vial with a micro-insert.

2. GC-MS Analysis Protocol

The following GC-MS parameters are recommended for the analysis of **(+)-Sesamolin**. These are based on typical conditions for lignan analysis and may require optimization for specific instrumentation.

Parameter	Recommended Setting
Gas Chromatograph	
Column	HP-5ms (30 m x 0.25 mm i.d., 0.25 µm film thickness) or equivalent non-polar column
Injection Volume	1 µL
Injector Temperature	280°C
Injection Mode	Splitless
Carrier Gas	Helium
Flow Rate	1.0 mL/min (constant flow)
Oven Temperature Program	Initial temperature: 180°C, hold for 2 minutes Ramp: 10°C/min to 300°C, hold for 10 minutes
Mass Spectrometer	
Ionization Mode	Electron Ionization (EI)
Ionization Energy	70 eV
Ion Source Temperature	230°C
Quadrupole Temperature	150°C
Mass Scan Range	m/z 50-550
Acquisition Mode	Full Scan for qualitative analysis and Selected Ion Monitoring (SIM) for quantitative analysis

Data Presentation

Quantitative Data Summary

The following table summarizes the expected quantitative data for the GC-MS analysis of **(+)-Sesamolin**.

Analyte	Retention Time (min)	Key Diagnostic Ions (m/z)
(+)-Sesamolin	~17-20 (dependent on exact GC conditions)	370 (M+), 233, 203, 161, 149, 135

Note: The retention time is an estimate and should be confirmed by running a standard under the specified conditions. The key diagnostic ions are predicted based on the structure of Sesamolin and fragmentation patterns of similar lignans.

Predicted Mass Fragmentation of **(+)-Sesamolin**

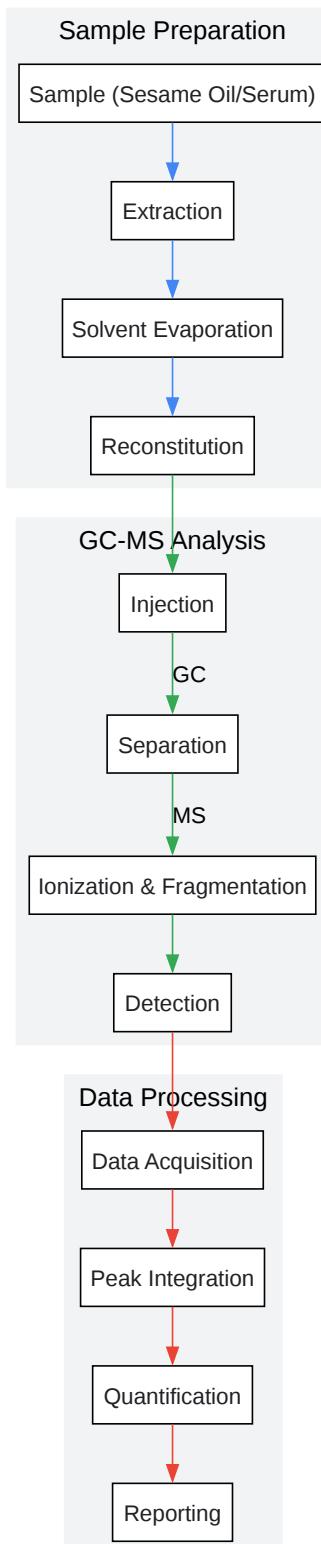
The electron ionization mass spectrum of **(+)-Sesamolin** is expected to show a molecular ion peak (M+) at m/z 370. The fragmentation pattern is likely to be dominated by cleavage of the bonds linking the two furan rings and the methylenedioxy-phenyl groups. Key expected fragments include:

- m/z 233: Resulting from the cleavage of the bond between the two aromatic rings.
- m/z 203: Further fragmentation of the m/z 233 ion.
- m/z 161, 149, 135: Ions corresponding to the sesamol moiety and its fragments.

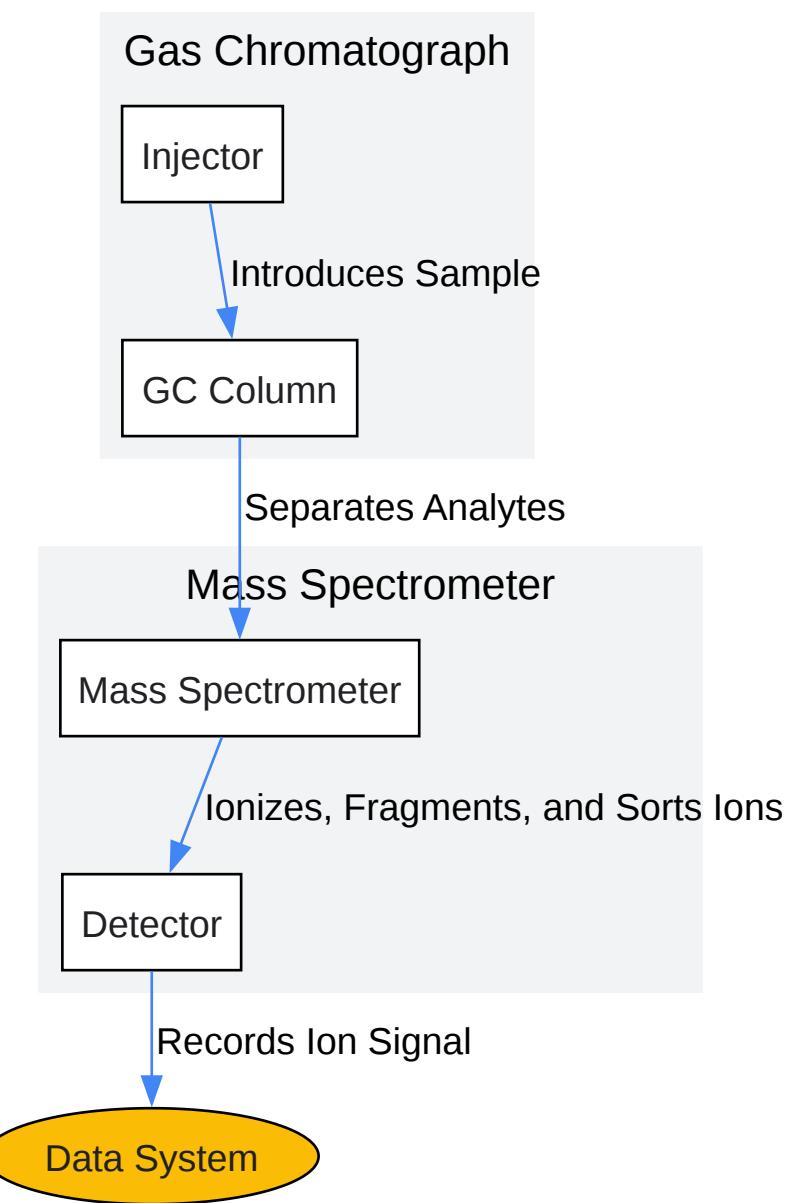
Visualizations

Experimental Workflow for GC-MS Analysis of **(+)-Sesamolin**

Experimental Workflow for GC-MS Analysis of (+)-Sesamolin



Logical Relationship of GC-MS Components



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References

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